

2-(4-Fluorophenyl)cyclohexanone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Fluorophenyl)cyclohexanone

CAS No.: 59227-02-0

Cat. No.: B1338763

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Technical Guide: 2-(4-Fluorophenyl)cyclohexanone

Chemical Identity & Physicochemical Profile

2-(4-Fluorophenyl)cyclohexanone is a halogenated cyclic ketone serving as a primary scaffold in the development of dissociative anesthetics and NMDA receptor antagonists. Its structural rigidity and the electronic influence of the para-fluorine atom make it a valuable target for Structure-Activity Relationship (SAR) studies in medicinal chemistry.

Table 1: Molecular Specifications

Property	Data
IUPAC Name	2-(4-Fluorophenyl)cyclohexan-1-one
Common Name	2-(4-Fluorophenyl)cyclohexanone
CAS Number	59227-02-0
Molecular Formula	C ₁₂ H ₁₃ FO
Molecular Weight	192.23 g/mol
Exact Mass	192.0950 g/mol
Physical State	Solid (recrystallized) or Viscous Oil
Melting Point	56°C – 59°C (Recrystallized from hexane)
Boiling Point	115°C at 0.2 mmHg
Solubility	Soluble in diethyl ether, benzene, dichloromethane, chloroform

Synthetic Methodology

The synthesis of **2-(4-fluorophenyl)cyclohexanone** typically employs a Grignard-mediated -arylation of 2-chlorocyclohexanone. This route is preferred for its accessibility and scalability, though it requires strict anhydrous conditions to prevent side reactions (e.g., dehalogenation or polymerization).

Mechanism & Expertise

The reaction does not proceed via simple nucleophilic substitution. Instead, the Grignard reagent attacks the carbonyl carbon of 2-chlorocyclohexanone. The resulting alkoxide intermediate undergoes a rearrangement (often involving a transient epoxide or direct 1,2-migration of the aryl group) to expel the chloride ion and regenerate the ketone at the adjacent position. This mechanism explains why the aryl group ends up at the

-position rather than the carbonyl carbon retaining the alcohol.

Protocol: Grignard Arylation Route

Reagents:

- 4-Fluorobromobenzene (Precursor A)
- Magnesium turnings (activated)[1][2]
- 2-Chlorocyclohexanone (Precursor B)
- Solvents: Anhydrous Diethyl Ether, Anhydrous Benzene (or Toluene substitute)
- Quenching: HCl (aq)

Step-by-Step Workflow:

- Preparation of Grignard Reagent:
 - In a flame-dried 3-neck flask under inert atmosphere (N₂ or Ar), react 4-fluorobromobenzene (1.1 eq) with magnesium turnings (1.2 eq) in anhydrous ether.
 - Initiate reaction with a crystal of iodine or gentle heating. Maintain a gentle reflux until Mg is consumed.
- Addition Phase:
 - Cool the Grignard solution to <15°C.
 - Dropwise add a solution of 2-chlorocyclohexanone (1.0 eq) in anhydrous benzene/toluene.
 - Critical Control Point: The temperature must be controlled to favor the addition over elimination side-reactions.
- Rearrangement & Reflux:
 - Allow the mixture to warm to room temperature (25°C) and stir for 18 hours.
 - Distill off the ether fraction to raise the reaction temperature.
 - Reflux the remaining benzene/toluene solution for 24 hours. This thermal step drives the rearrangement of the intermediate magnesium salt to the final ketone product.

- Workup & Purification:
 - Cool and pour the reaction mixture into a stirred solution of dilute HCl/ice water to hydrolyze magnesium salts.
 - Extract with ether or DCM. Wash the organic layer with brine and dry over MgSO_4 .
 - Purification: Fractional distillation under high vacuum (0.2 mmHg). Collect the fraction boiling at $\sim 115^\circ\text{C}$.
 - Crystallization: The distillate will solidify upon standing. Recrystallize from hot hexane to obtain white crystals (mp $56\text{--}59^\circ\text{C}$).

Visualization: Synthesis Pathway

The following diagram illustrates the reaction flow and critical process parameters (CPPs).



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Figure 1: Synthetic workflow for the Grignard-mediated

-arylation of 2-chlorocyclohexanone.

Analytical Characterization

To ensure the integrity of the synthesized compound, the following analytical signatures should be verified.

- ^1H NMR (Chloroform- d):
 - Look for the characteristic aromatic multiplet of the para-fluorophenyl group (typically integrating to 4H) in the 6.9–7.3 ppm region.

- The methine proton (-proton) at the C2 position of the cyclohexanone ring will appear as a triplet or doublet of doublets around 3.5–3.8 ppm, distinct from the unfunctionalized cyclohexanone signals.
- ¹⁹F NMR:
 - A single distinct signal is expected in the range of -110 to -120 ppm (relative to CFCI₃), confirming the presence of the fluorine atom on the aromatic ring.
- Mass Spectrometry (GC-MS):
 - Molecular Ion (M⁺): 192 m/z.[3]
 - Fragmentation: Characteristic loss of the carbonyl group (M-28) or tropylium ion formation modified by fluorine.

Applications in Drug Development

- Bioisosterism: The introduction of the fluorine atom at the para-position blocks metabolic oxidation at this site (preventing hydroxylation), potentially increasing the biological half-life of derived pharmaceuticals compared to non-fluorinated analogs.
- NMDA Receptor Modulation: This ketone is a direct precursor to 2-(4-fluorophenyl)-2-(methylamino)cyclohexanone. Analogues in this class (arylcyclohexylamines) are heavily researched for their rapid-acting antidepressant effects via NMDA receptor antagonism.
- Chemical Scaffolding: The ketone functionality allows for further derivatization, including reductive amination (to form amines), Grignard addition (to form tertiary alcohols), or oxime formation.

Safety & Handling (SDS Summary)

- Hazards: Like most halogenated ketones, this compound should be treated as an irritant to skin, eyes, and the respiratory system.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation or moisture absorption.

- Disposal: All halogenated organic waste must be disposed of via high-temperature incineration in accordance with local environmental regulations.

References

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- To cite this document: BenchChem. [2-(4-Fluorophenyl)cyclohexanone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1338763/docs#2-4-fluorophenyl-cyclohexanone-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1338763/docs#2-4-fluorophenyl-cyclohexanone-molecular-weight-and-formula)

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